

physical and chemical properties of lithium chromate dihydrate

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Compound of Interest

Compound Name: *Lithium chromate dihydrate*

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Lithium Chromate Dihydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **lithium chromate dihydrate** ($\text{Li}_2\text{CrO}_4 \cdot 2\text{H}_2\text{O}$). The information is compiled from various scientific sources and is intended to be a valuable resource for professionals in research, development, and drug formulation. This document includes key data presented in structured tables, detailed experimental protocols, and visualizations to elucidate important processes.

Physical and Chemical Properties

Lithium chromate dihydrate is a yellow crystalline solid.^{[1][2]} It is an inorganic compound that is soluble in water and deliquescent, meaning it tends to absorb moisture from the air to become a liquid.^[2] The dihydrate form contains two molecules of water for each formula unit of lithium chromate.^[3]

Quantitative Physical and Chemical Data

The following tables summarize the key quantitative properties of **lithium chromate dihydrate**.

Property	Value	Reference
Molecular Formula	$\text{Li}_2\text{CrO}_4 \cdot 2\text{H}_2\text{O}$	[3]
Molecular Weight	165.91 g/mol	[4]
Appearance	Yellow crystalline powder	[1][2]
Density	2.15 g/cm ³	[2]
Melting Point	Decomposes at 75 °C, becomes anhydrous at 74.6 °C	[2]
Solubility in Water	48.6 wt% at 20 °C	[2]
CAS Number	7789-01-7	[3]

Experimental Protocols

This section outlines detailed methodologies for determining key physical properties of **lithium chromate dihydrate**.

Determination of Water of Hydration

This protocol describes the gravimetric method to determine the percentage of water in **lithium chromate dihydrate**.

Materials:

- Porcelain crucible and cover
- Bunsen burner
- Ring stand and clay triangle
- Analytical balance
- Desiccator
- **Lithium chromate dihydrate** sample

Procedure:

- Accurately weigh a clean, dry porcelain crucible and its cover.
- Add approximately 1-2 grams of **lithium chromate dihydrate** to the crucible and weigh the crucible, cover, and sample.
- Place the crucible with the sample on a clay triangle supported by a ring stand.
- Gently heat the crucible with a Bunsen burner for 10-15 minutes to drive off the water of hydration. The yellow crystals will convert to the anhydrous salt.^[5]
- Increase the heat to a moderate flame for an additional 5-10 minutes.
- Turn off the Bunsen burner and allow the crucible to cool to room temperature in a desiccator to prevent rehydration.
- Weigh the cooled crucible, cover, and anhydrous lithium chromate.
- Repeat the heating, cooling, and weighing steps until a constant mass is achieved, indicating all water has been removed.
- Calculate the mass of water lost by subtracting the final mass from the initial mass of the hydrate.
- Determine the percentage of water of hydration using the following formula:

$$(\text{Mass of water lost} / \text{Initial mass of hydrate}) \times 100\%$$

Determination of Aqueous Solubility

This protocol outlines a method to determine the solubility of **lithium chromate dihydrate** in water at a specific temperature.

Materials:

- Scintillation vials
- Rocking shaker or magnetic stirrer

- Temperature-controlled water bath
- Filtration apparatus (e.g., syringe filters)
- Analytical balance
- Spectrophotometer or other suitable analytical instrument for concentration measurement

Procedure:

- Prepare a series of scintillation vials, each containing a known volume of deionized water.
- Place the vials in a temperature-controlled water bath set to the desired temperature.
- Add an excess amount of **lithium chromate dihydrate** to each vial to create a saturated solution.
- Seal the vials and place them on a rocking shaker or use a magnetic stirrer to agitate the mixtures for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[6]
- After equilibration, allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant liquid using a syringe and filter it to remove any undissolved solid.
- Dilute the filtered solution to a suitable concentration for analysis.
- Determine the concentration of lithium chromate in the diluted solution using a calibrated analytical method, such as UV-Vis spectrophotometry.
- Calculate the solubility in grams per 100 mL or other desired units.

Determination of Melting Point

This protocol describes the capillary method for determining the decomposition temperature of **lithium chromate dihydrate**.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **Lithium chromate dihydrate** sample

Procedure:

- Ensure the **lithium chromate dihydrate** sample is finely powdered and dry.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.[7]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected decomposition temperature.[8]
- Observe the sample closely through the magnifying lens.
- Record the temperature at which the solid begins to decompose, which is often indicated by a color change and the release of water vapor. Since **lithium chromate dihydrate** decomposes rather than melts, a distinct melting point will not be observed. The temperature at which it becomes anhydrous (74.6 °C) is a key transition point.[2]

Chemical Reactivity and Stability

Lithium chromate is an oxidizing agent and can react with combustible materials.[2] As a chromate salt, it contains chromium in the +6 oxidation state, which is a strong oxidizing agent, particularly in acidic solutions.[9][10] The chromate ion (CrO_4^{2-}) is the predominant species in alkaline solutions.[9] The dihydrate is stable under normal conditions but will lose its water of hydration upon heating.[2][11]

Safety and Handling

Lithium chromate dihydrate contains hexavalent chromium, which is a known carcinogen and is toxic.[3][12] Therefore, strict safety precautions must be followed.

- Engineering Controls: All work with **lithium chromate dihydrate** should be conducted in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[13]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[14]
- Handling: Avoid creating dust. Use wet cleaning methods or a HEPA-filtered vacuum for cleanup.[15]
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials.[13]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

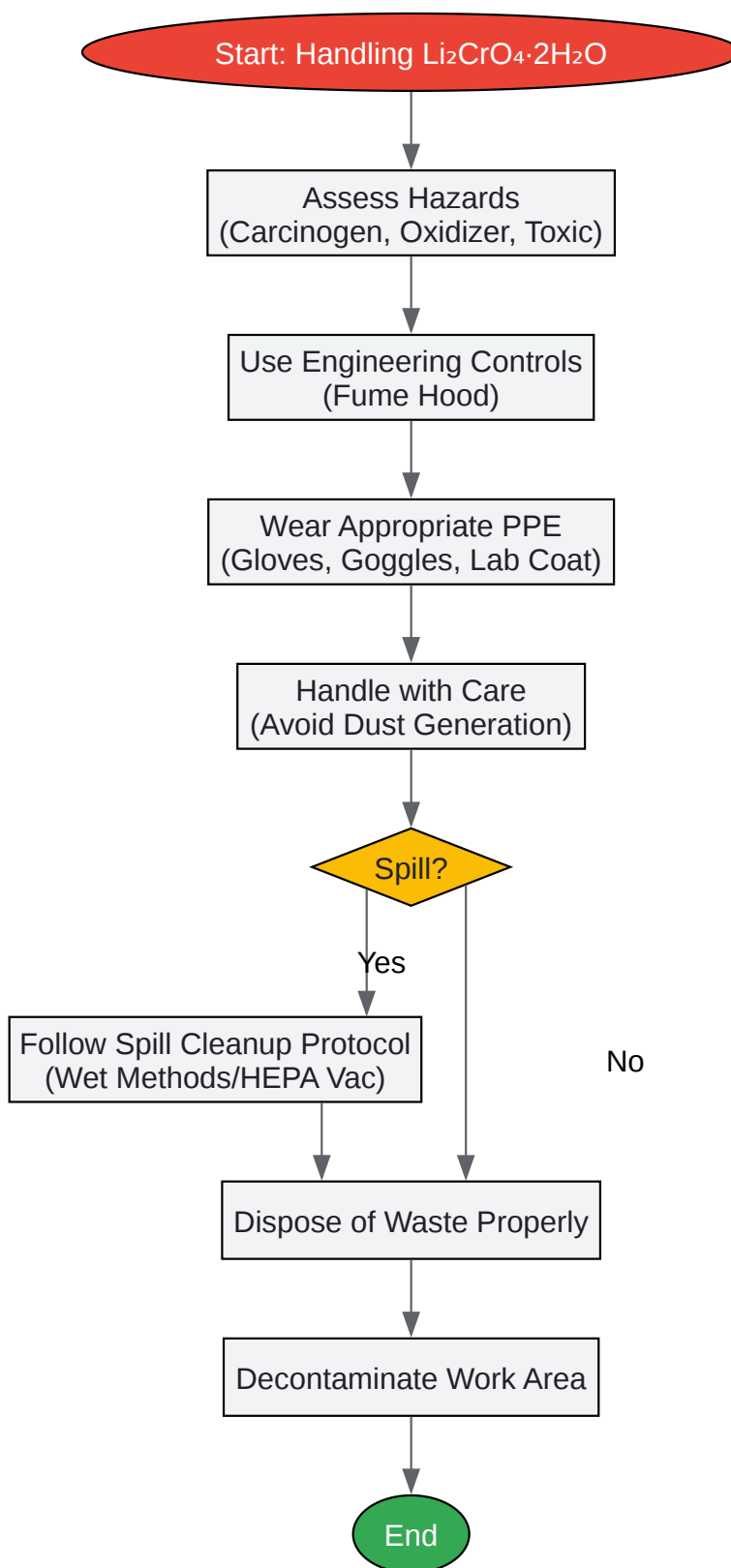
Visualizations

The following diagrams illustrate key experimental and safety workflows.



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Caption: Experimental workflow for determining the water of hydration.



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Caption: Safe handling workflow for **lithium chromate dihydrate**.

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